

An In-depth Technical Guide to 4-Methylthiophene-2-carbaldehyde

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Compound of Interest

Compound Name: 4-Methylthiophene-2-carbaldehyde

Cat. No.: B1351181

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **4-Methylthiophene-2-carbaldehyde**, a key intermediate in various chemical syntheses. The document outlines its chemical identity, physicochemical properties, relevant experimental protocols, and its applications, particularly within the realm of pharmaceutical research and development.

Chemical Identity

- CAS Number: 6030-36-0[1][2][3][4]
- Synonyms: 4-Methylthiophene-2-carboxaldehyde, 2-Formyl-4-methylthiophene, 4-Methyl-2-thiophenecarbaldehyde[1][2][3]

Physicochemical Properties

The quantitative data for **4-Methylthiophene-2-carbaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₆ H ₆ OS	[1][3][4]
Molecular Weight	126.18 g/mol	[1][2][5]
Appearance	Colorless to red to green clear liquid	[3]
Form	Liquid	[2]
Boiling Point	88-92 °C at 5 mmHg	[2]
Density	1.025 g/mL at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.578	[2]
Flash Point	92 °C (197.6 °F)	[2]
Purity	≥ 95% (GC) to 97%	[1][2][3]
InChI Key	HVXCGIPRXBJIRK-UHFFFAOYSA-N	[2][5]
SMILES	<chem>Cc1csc(C=O)c1</chem>	[2]

Applications in Research and Drug Development

4-Methylthiophene-2-carbaldehyde is a versatile building block with significant applications in several areas of chemical and pharmaceutical research:

- **Organic Synthesis:** It serves as a crucial intermediate in the synthesis of more complex organic molecules and heterocyclic compounds.[3] The thiophene moiety is a common scaffold in biologically active compounds.
- **Pharmaceutical Development:** This compound is explored for its potential in drug design and the development of new therapeutic agents.[3] Thiophene derivatives are known to exhibit a wide range of biological activities, including antibacterial, anti-inflammatory, and antitumor properties.[6][7]

- Flavor and Fragrance Industry: Due to its unique aromatic properties, it is utilized as a flavoring agent in food products and as a component in perfumes.[3]
- Material Science: It is used in the formulation of specialty polymers and coatings, contributing to enhanced durability and chemical resistance.[3]

Experimental Protocols

A common method for the synthesis of thiophene-2-carbaldehydes is the Vilsmeier-Haack reaction. The following is a representative protocol for the formylation of 3-methylthiophene to yield **4-methylthiophene-2-carbaldehyde**.

Synthesis of **4-Methylthiophene-2-carbaldehyde** via Vilsmeier-Haack Reaction

Materials:

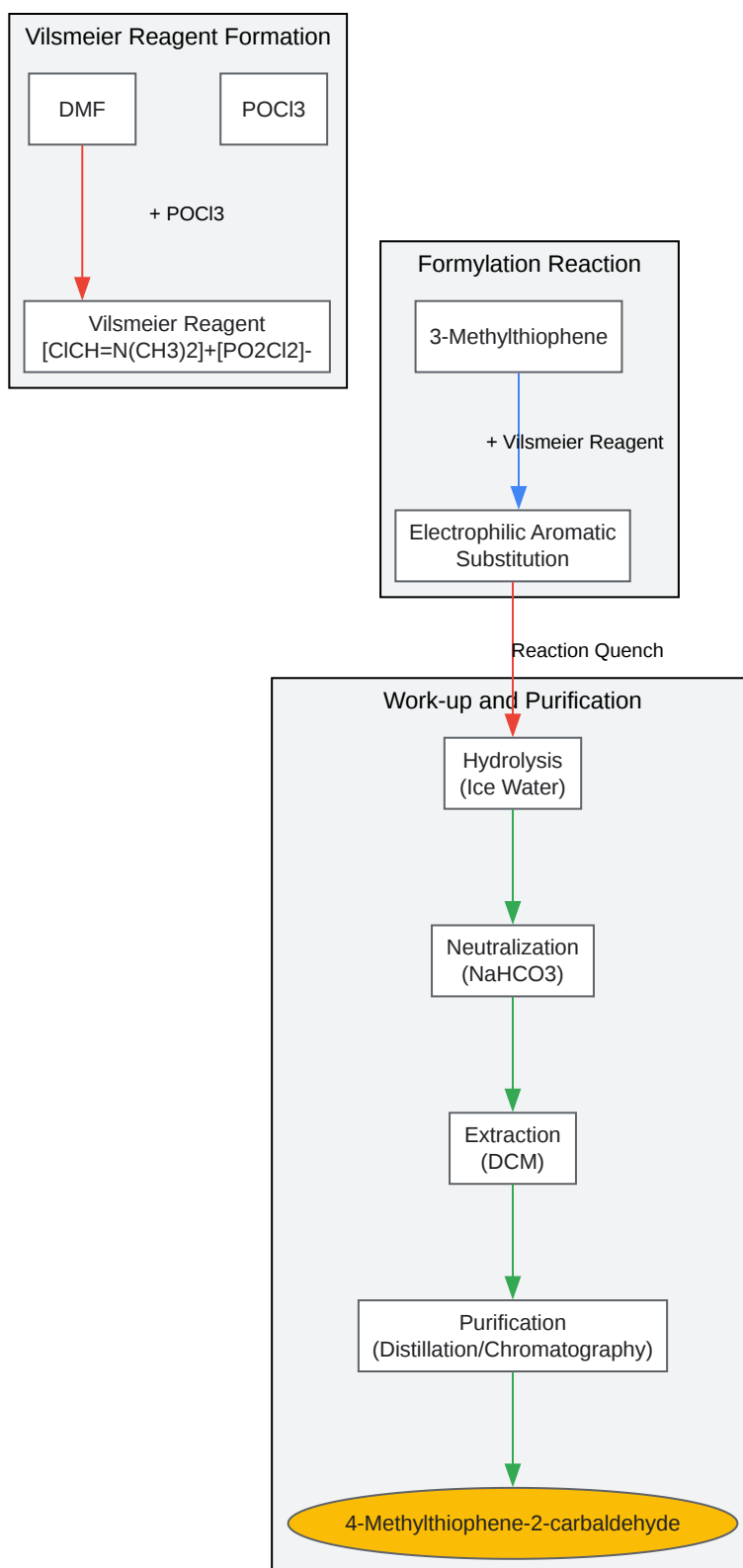
- 3-Methylthiophene
- Phosphorus oxychloride (POCl_3)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Sodium acetate
- Water
- Ice
- Sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- In a three-necked round-bottom flask equipped with a dropping funnel, a mechanical stirrer, and a calcium chloride tube, place N,N-dimethylformamide (DMF) and cool the flask in an ice bath.
- Slowly add phosphorus oxychloride (POCl_3) dropwise to the cooled DMF with constant stirring. The temperature should be maintained below 10 °C.
- After the addition is complete, allow the mixture to stir for an additional 30 minutes at room temperature to form the Vilsmeier reagent.
- Dissolve 3-methylthiophene in a suitable solvent like dichloromethane (DCM) and add it dropwise to the Vilsmeier reagent.
- After the addition, the reaction mixture is typically heated to around 40-50 °C and stirred for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture in an ice bath and slowly pour it onto crushed ice.
- Neutralize the mixture by the careful addition of a saturated sodium bicarbonate (NaHCO_3) solution until the pH is approximately 7.
- Transfer the mixture to a separatory funnel and extract the product with dichloromethane.
- Combine the organic layers and wash sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **4-methylthiophene-2-carbaldehyde**.

Visualized Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **4-Methylthiophene-2-carbaldehyde** via the Vilsmeier-Haack reaction.



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